

5-Ethyl-2-nonanol natural occurrence

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Compound Focus: 5-Ethyl-2-nonanol

CAS No.: 103-08-2

Cat. No.: S1513154

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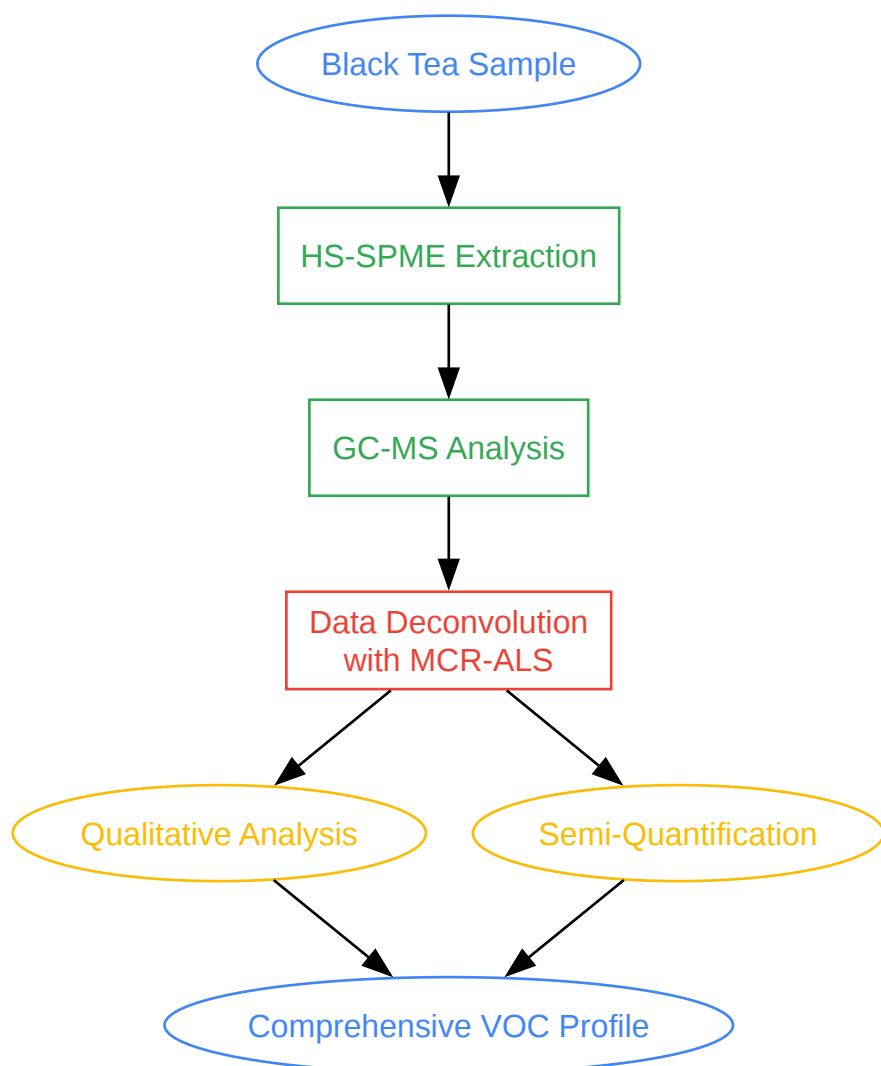
Confirmed Natural Occurrence

The Good Scents Company, a recognized database in the flavor and fragrance industry, explicitly categorizes **5-Ethyl-2-nonanol** under "natural substances and extractives" and lists its **occurrence as "found in nature"** [1]. This provides a clear confirmation that the compound is known to occur naturally, even though the specific natural sources are not detailed in the search results.

Advanced Protocol for Detecting Natural Volatiles

While the search results do not contain a specific experimental protocol for **5-Ethyl-2-nonanol**, a recent study on Iranian black tea provides a highly relevant and advanced methodology for comprehensively analyzing complex volatile organic compounds (VOCs) in natural products [2]. This protocol is particularly suited for resolving complex scent profiles where target compounds may be present in trace amounts or obscured by more abundant chemicals.

The workflow and relationship of this analytical method are illustrated below, showing the key steps from sample preparation to data analysis.



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Workflow for comprehensive VOC analysis in natural products

Key Steps and Methodological Details:

- **Extraction:** Volatile compounds were extracted from the samples using **Headspace Solid-Phase Microextraction (HS-SPME)** with a 100 µm polydimethylsiloxane (PDMS) fiber [2].
- **Separation and Identification:** The extracted volatiles were separated and identified using **Gas Chromatography–Mass Spectrometry (GC–MS)**. The GC was coupled to a mass spectrometer, and a **C7-C40 n-alkane series** was used to calculate Retention Indices (RIs) to aid in compound identification [2].
- **Data Resolution with MCR-ALS:** A key innovation in this protocol is the use of the **Multivariate Curve Resolution-Alternating Least Square (MCR-ALS)** chemometric technique. This method mathematically deconvolutes the complex GC-MS data to resolve challenges like severe baseline

drifts, overlapping peaks, and background noise, thereby revealing minor components that might otherwise remain undetected [2].

- **Outcome:** The application of this integrated approach allowed researchers to expand the number of recognized volatile components in the tea samples from **54 to 256**, demonstrating its power for a comprehensive characterization of natural volatile profiles [2].

Basic Chemical Identity Data

The table below consolidates fundamental identifying information for **5-Ethyl-2-nonanol** from various chemical databases.

Property	Value
CAS Registry Number	103-08-2 [1] [3] [4]
IUPAC Name	5-ethylnonan-2-ol [5] [1]
Molecular Formula	C ₁₁ H ₂₄ O [5] [3] [4]
Molecular Weight	172.31 g/mol [5] [3]
SMILES	CCCCC(CC)CCC(C)O [5]
Boiling Point	~223 - 225 °C (est.) [1] [3] [4]

Research Implications

The confirmation of **5-Ethyl-2-nonanol** as a natural compound opens several research avenues. You could investigate its **biological function** in its native source or explore its potential as a **signature compound** for quality control or authentication of natural products. The advanced GC-MS/MCR-ALS protocol serves as a powerful tool for such investigations.

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References

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5. Buy 5-Ethyl-2-nonanol | 103-08-2 [smolecule.com]

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